

Application Notes and Protocols for Coccidioidin Intradermal Skin Testing in Mice

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Compound of Interest

Compound Name: **Coccidioidin**

Cat. No.: **B1173133**

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Introduction

Coccidioidomycosis, also known as Valley Fever, is a fungal disease caused by the inhalation of *Coccidioides immitis* or *Coccidioides posadasii* spores. The **Coccidioidin** intradermal skin test is a classical method to assess the cell-mediated, or delayed-type hypersensitivity (DTH), response to **Coccidioidin**, a sterile extract derived from the mycelial phase of *Coccidioides immitis*.^[1] A positive reaction is indicative of a prior or current infection. In preclinical research, particularly in the development of vaccines and immunomodulatory therapies, a murine model of the **Coccidioidin** skin test is an invaluable tool to evaluate the cellular immune response to *Coccidioides* antigens.

These application notes provide a detailed protocol for performing the **Coccidioidin** intradermal skin test in mice, including methods for sensitization, intradermal challenge, and measurement of the DTH response.

Key Principles

The **Coccidioidin** skin test in mice is a manifestation of a Type IV delayed-type hypersensitivity reaction. This T-cell mediated immune response involves a sensitization phase and an elicitation (challenge) phase.^[2]

- Sensitization Phase: Upon initial exposure to **Coccidioidin** antigens, antigen-presenting cells (APCs) process the antigens and present them to naive T-helper (Th) cells. This leads to the clonal expansion and differentiation of antigen-specific Th1 memory cells.
- Elicitation Phase: Upon subsequent intradermal injection of **Coccidioidin**, the memory Th1 cells are reactivated by APCs at the injection site. These activated Th1 cells release pro-inflammatory cytokines, such as interferon-gamma (IFN- γ), which in turn activate macrophages and other immune cells. This cellular infiltration and local inflammation result in a characteristic induration (hardening) and erythema (redness) at the injection site, which peaks at 24-48 hours.[3]

Data Presentation

Table 1: Materials and Reagents

Material/Reagent	Supplier	Catalog Number
Coccidioidin Antigen	In-house preparation or Commercial	N/A
Complete Freund's Adjuvant (CFA)	Sigma-Aldrich	F5881
Incomplete Freund's Adjuvant (IFA)	Sigma-Aldrich	F5506
Sterile Saline (0.9% NaCl)	Any major supplier	N/A
Isoflurane	Any major supplier	N/A
27-30 gauge needles	Any major supplier	N/A
1 mL syringes	Any major supplier	N/A
Dial Caliper/Micrometer	Any major supplier	N/A

Table 2: Experimental Parameters for Coccidioidin Skin Test in Mice

Parameter	Recommended Value	Notes
Mouse Strain	BALB/c or C57BL/6	Other strains can be used, but may require optimization.
Age of Mice	6-8 weeks	
Sensitization Antigen	Coccidioidin emulsified in CFA	
Sensitization Route	Subcutaneous (s.c.)	Base of the tail or flank are common sites.
Sensitization Volume	100 µL	
Coccidioidin Concentration (Sensitization)	50-100 µg/mL	To be optimized for each antigen preparation.
Time to Challenge	7-14 days post-sensitization	
Challenge Antigen	Coccidioidin in sterile saline	
Challenge Route	Intradermal (i.d.)	Footpad or ear pinna.
Challenge Volume	20 µL (footpad) or 10 µL (ear)	
Coccidioidin Concentration (Challenge)	10-20 µg per site	To be optimized for each antigen preparation.
Negative Control	Sterile Saline	Injected into the contralateral footpad or ear.
Measurement Time Points	0, 24, and 48 hours post-challenge	
Readout	Increase in footpad or ear thickness (mm)	

Table 3: Representative Quantitative Data for DTH Response

Treatment Group	Measurement Time (hours)	Average Increase in Thickness (mm) ± SD
Sensitized + Coccidioidin	24	0.25 ± 0.05
48	0.35 ± 0.07	
Sensitized + Saline	24	0.05 ± 0.02
48	0.04 ± 0.02	
Naive + Coccidioidin	24	0.06 ± 0.03
48	0.05 ± 0.03	

Note: The values presented in this table are for illustrative purposes and may vary depending on the specific **Coccidioidin** preparation, mouse strain, and experimental conditions.

Experimental Protocols

Protocol 1: Sensitization of Mice

- Preparation of Sensitization Emulsion:
 - Prepare a 1:1 emulsion of **Coccidioidin** antigen (at a concentration of 100-200 µg/mL in sterile saline) and Complete Freund's Adjuvant (CFA).
 - To create a stable emulsion, draw equal volumes of the antigen solution and CFA into two separate syringes connected by a stopcock.
 - Forcefully pass the mixture back and forth between the syringes until a thick, white emulsion is formed. A stable emulsion will not disperse when a drop is placed on the surface of cold water.
- Sensitization Injection:
 - Anesthetize the mice using isoflurane.
 - Inject 100 µL of the **Coccidioidin**-CFA emulsion subcutaneously at the base of the tail or on the flank.

- House the mice under standard conditions for 7-14 days to allow for the development of a memory T-cell response.

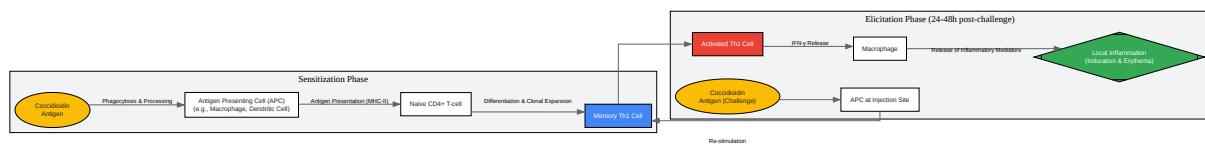
Protocol 2: Intradermal Challenge and Measurement

- Preparation of Challenge Solution:
 - Dilute the **Coccidioidin** antigen in sterile saline to a final concentration of 1 mg/mL (for a 20 µg dose in 20 µL). The optimal concentration should be determined empirically.
- Baseline Measurement (0 hours):
 - Anesthetize the mice with isoflurane.
 - Using a dial caliper or a spring-loaded micrometer, measure the thickness of the hind footpads or the ear pinnae. Record this as the 0-hour measurement.[\[4\]](#)
- Intradermal Injection:
 - For footpad injection, inject 20 µL of the **Coccidioidin** challenge solution intradermally into the plantar surface of one hind footpad.
 - Inject 20 µL of sterile saline into the contralateral hind footpad as a negative control.[\[5\]](#)
 - For ear injection, inject 10 µL of the **Coccidioidin** challenge solution intradermally into the dorsal side of one ear pinna.
 - Inject 10 µL of sterile saline into the contralateral ear pinna as a negative control.
- Subsequent Measurements (24 and 48 hours):
 - At 24 and 48 hours post-challenge, anesthetize the mice and remeasure the thickness of both the **Coccidioidin**-injected and saline-injected footpads or ears.
- Data Analysis:
 - The DTH response is calculated as the change in thickness from the 0-hour measurement:

- Δ Thickness = (Thickness at 24h or 48h) - (Thickness at 0h)
- The antigen-specific swelling is determined by subtracting the change in thickness of the saline-injected control from the **Coccidioidin**-injected site.

Mandatory Visualizations

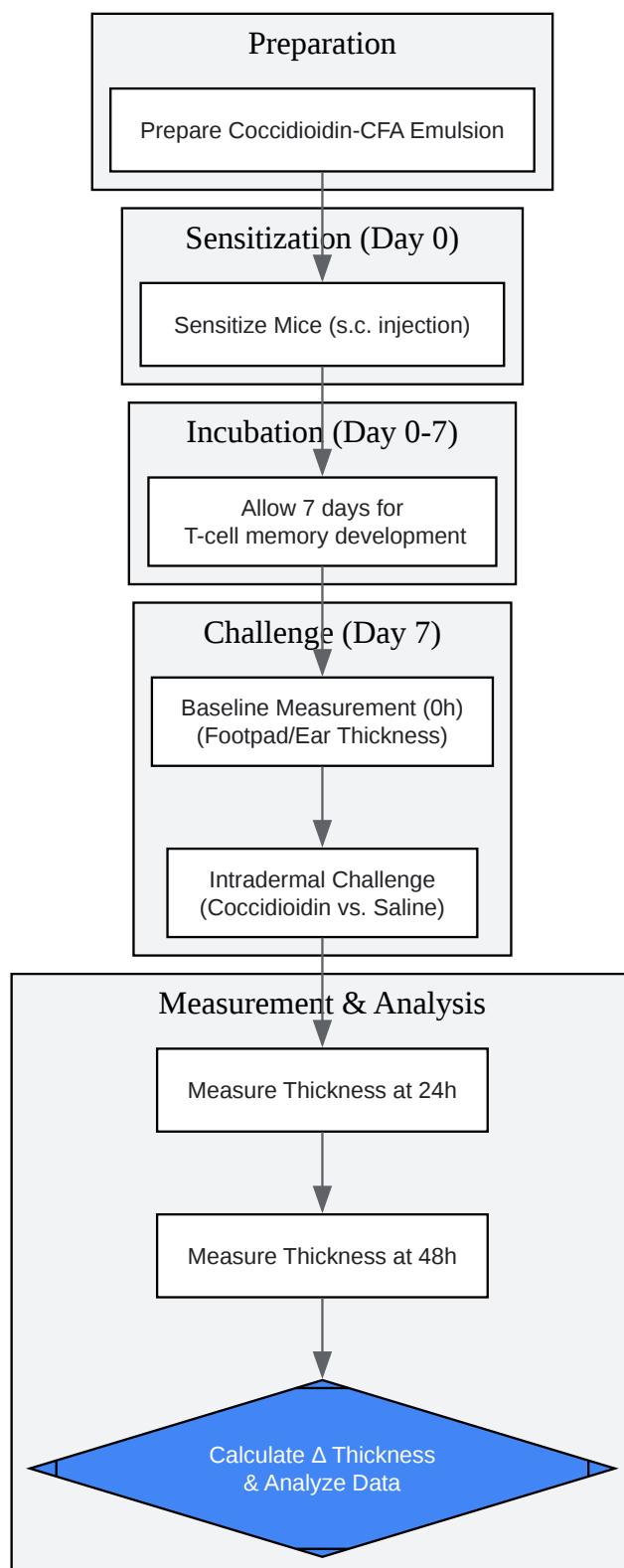
Signaling Pathway of Delayed-Type Hypersensitivity (DTH)



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Caption: Signaling pathway of the delayed-type hypersensitivity response to **Coccidioidin**.

Experimental Workflow for Coccidioidin Skin Testing in Mice

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Caption: Experimental workflow for **Coccidioidin** intradermal skin testing in mice.

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